

A Comparative Guide: Tetracosactide Hexaacetate vs. Cosyntropin

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tetracosactide hexaacetate*

CAS No.: *22633-88-1*

Cat. No.: *B12708421*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Tetracosactide hexaacetate** and cosyntropin, two synthetic analogues of adrenocorticotrophic hormone (ACTH). Both compounds are integral to the diagnostic evaluation of adrenocortical function and are subjects of ongoing research for therapeutic applications. This document synthesizes available experimental data to facilitate informed decisions in research and development.

At a Glance: Key Similarities and Differences

Tetracosactide and cosyntropin are terms used interchangeably to refer to the synthetic polypeptide containing the first 24 amino acids of the natural ACTH sequence (ACTH 1-24). This N-terminal portion is responsible for the full biological activity of ACTH. "**Tetracosactide hexaacetate**" refers to a specific salt form of this peptide. For the purpose of this guide, their fundamental pharmacological properties are considered identical, with potential minor variations arising from different formulations and associated excipients.

Feature	Tetracosactide Hexaacetate / Cosyntropin
Chemical Identity	Synthetic peptide of the first 24 amino acids of ACTH. [1] [2] [3] [4]
Primary Use	Diagnosis of adrenocortical insufficiency (ACTH stimulation test). [5] [6] [7] [8] [9]
Mechanism of Action	Agonist of the melanocortin-2 receptor (MC2R) in the adrenal cortex. [10]

Chemical and Physical Properties

Both tetracosactide and cosyntropin share the same primary amino acid sequence and molecular weight. The hexaacetate salt form may influence the formulation's pH and stability.

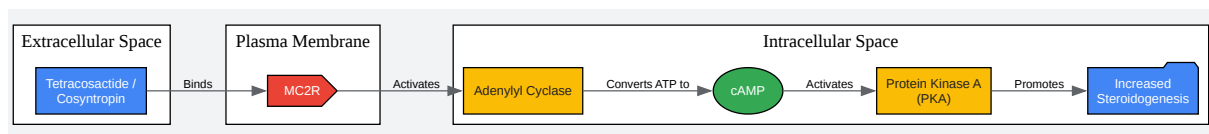
Property	Value
Molecular Formula	C136H210N40O31S [4]
Molecular Weight	~2933.4 g/mol [4]
Amino Acid Sequence	Ser-Tyr-Ser-Met-Glu-His-Phe-Arg-Trp-Gly-Lys-Pro-Val-Gly-Lys-Lys-Arg-Arg-Pro-Val-Lys-Val-Tyr-Pro [4]
Appearance	White to off-white lyophilized powder or a clear, colorless solution. [11]

Mechanism of Action and Signaling Pathway

Tetracosactide and cosyntropin exert their effects by binding to and activating the melanocortin-2 receptor (MC2R), a G-protein coupled receptor (GPCR) predominantly expressed on the surface of adrenal cortex cells.[\[10\]](#) This interaction initiates a downstream signaling cascade, leading to the synthesis and release of corticosteroids, including cortisol.

The binding of the ACTH analogue to MC2R activates adenylyl cyclase, which in turn elevates intracellular levels of cyclic AMP (cAMP).[\[3\]](#) cAMP then activates Protein Kinase A (PKA),

which phosphorylates various downstream targets, ultimately leading to the increased transcription of steroidogenic enzymes and the mobilization of cholesterol for steroid synthesis.



[Click to download full resolution via product page](#)

MC2R Signaling Cascade

Comparative Pharmacodynamics and Potency

Direct comparative studies on the receptor binding affinity and potency of different commercial formulations of **tetracosactide hexaacetate** and cosyntropin are limited in publicly available literature. However, as they share the identical active peptide sequence, their intrinsic potency at the MC2R is expected to be the same. One study using a cell-based assay reported an EC₅₀ of 5.5×10^{-9} M for ACTH (1-24) in activating the MC2R signaling pathway.

Parameter	Value	Reference
Receptor Target	Melanocortin-2 Receptor (MC2R)	[10]
EC ₅₀ (in vitro)	5.5×10^{-9} M (for ACTH 1-24)	

Comparative Pharmacokinetics

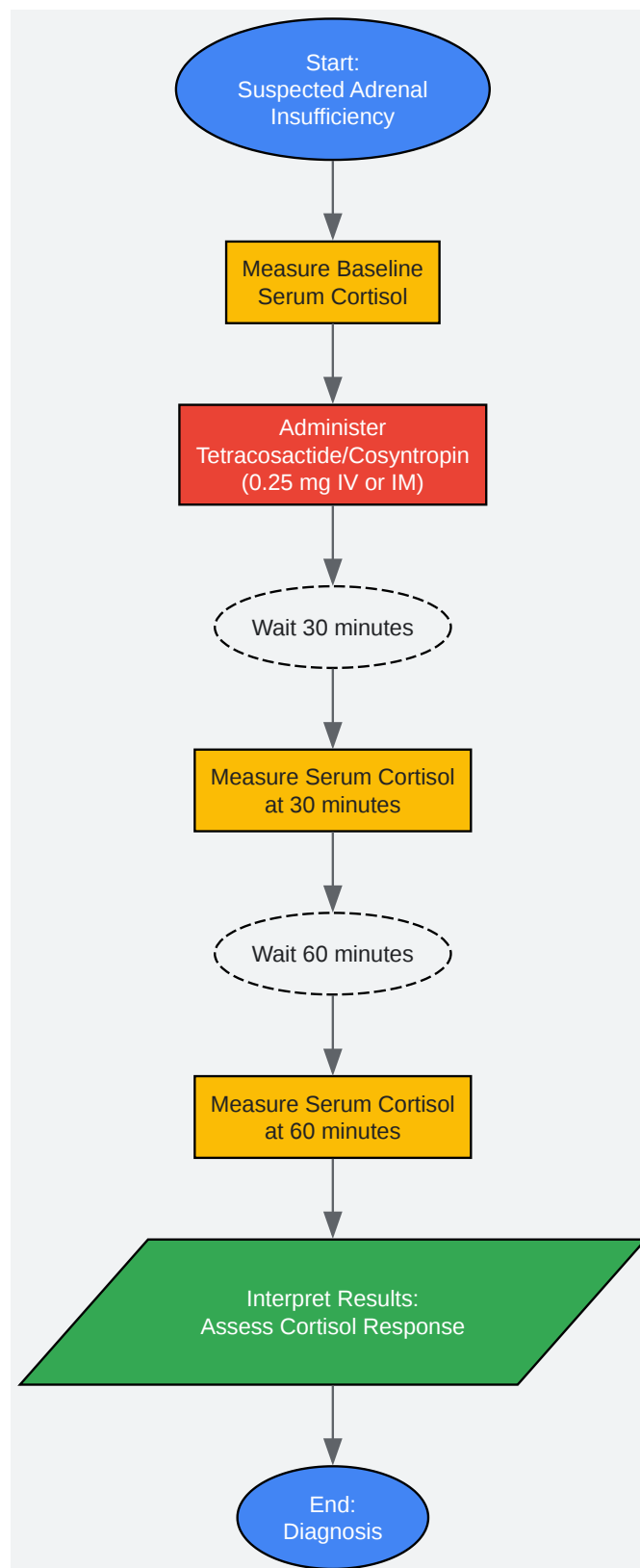
The pharmacokinetic profiles of tetracosactide and cosyntropin are characterized by rapid absorption and elimination. A bioequivalence study comparing a generic cosyntropin injection to the reference product, Cortrosyn®, demonstrated a comparable cortisol response, confirming their similar in vivo activity.[12] Depot formulations, which often involve tetracosactide complexed with zinc phosphate, are designed for prolonged release and have a longer duration of action compared to the standard intravenous or intramuscular injections.

Parameter	Tetracosactide/Cosyntropin (IV/IM)	Tetracosactide Depot (IM)
Time to Peak Plasma Concentration	~1 hour (IM)	Maintained for up to 12 hours
Half-life	Approximately 7-15 minutes (initial phase)	Sustained release profile
Volume of Distribution	~0.4 L/kg	Not directly comparable
Metabolism	Rapidly degraded by endopeptidases and aminopeptidases.	Slower absorption and degradation
Excretion	Primarily via urine	Primarily via urine

Note: Pharmacokinetic parameters can vary depending on the specific formulation and route of administration.

Clinical Application: The ACTH Stimulation Test

The primary clinical application for both tetracosactide and cosyntropin is the ACTH stimulation test, a diagnostic tool to assess the functional reserve of the adrenal cortex. The test is crucial in the diagnosis of primary and secondary adrenal insufficiency.



[Click to download full resolution via product page](#)

ACTH Stimulation Test Workflow

Adverse Effects and Immunogenicity

Both tetracosactide and cosyntropin are generally well-tolerated, especially in the single-dose administration for diagnostic purposes. The most common side effects are mild and transient. Hypersensitivity reactions, although rare, can occur.

Adverse Effect Category	Reported Side Effects
Common	Flushing, mild fever, pruritus.[10]
Less Common	Tachycardia, bradycardia, hypertension, peripheral edema, rash.[4]
Rare but Serious	Anaphylactic reactions.[4]

Immunogenicity, the development of anti-drug antibodies, has been reported, particularly with the repeated use of depot formulations of tetracosactide. These antibodies can potentially neutralize the therapeutic effect of the drug. For the standard, short-acting formulations used in diagnostic testing, the risk of clinically significant antibody formation is considered low.

Experimental Protocols

In Vitro MC2R Activation Assay

This assay is designed to quantify the agonist activity of a compound at the human MC2R.

Objective: To determine the potency (EC50) of a test compound in activating the MC2R signaling pathway.

Methodology:

- **Cell Line:** A stable cell line co-expressing the human MC2R and its accessory protein, MRAP (Melanocortin Receptor Accessory Protein), is used. These cells are also engineered with a reporter gene, such as luciferase, under the control of a cAMP-responsive element (CRE).
- **Cell Culture:** Cells are cultured under standard conditions (e.g., 37°C, 5% CO2) in a suitable growth medium.
- **Assay Procedure:**

- Cells are seeded into multi-well plates and allowed to adhere.
- The growth medium is replaced with a serum-free medium containing various concentrations of the test compound (e.g., tetracosactide or cosyntropin).
- A known MC2R agonist is used as a positive control, and a vehicle control is also included.
- The cells are incubated for a defined period to allow for receptor activation and reporter gene expression.
- Data Acquisition: The activity of the reporter enzyme (e.g., luciferase) is measured using a luminometer.
- Data Analysis: The dose-response curve is plotted, and the EC50 value is calculated using non-linear regression.

H295R Steroidogenesis Assay

This assay is used to assess the effects of a compound on the production of steroid hormones.

Objective: To determine if a test compound stimulates or inhibits the synthesis of corticosteroids (e.g., cortisol) in a human adrenocortical carcinoma cell line.

Methodology:

- Cell Line: The H295R cell line is utilized as it expresses the key enzymes required for steroidogenesis.[\[8\]](#)
- Cell Culture: Cells are maintained in a culture medium supplemented with appropriate growth factors.
- Assay Procedure:
 - H295R cells are plated in multi-well plates.
 - After a period of stabilization, the cells are exposed to various concentrations of the test compound.

- A known stimulator of steroidogenesis (e.g., forskolin) can be used as a positive control, along with a vehicle control.
- The cells are incubated for a specified duration (e.g., 24-48 hours).[8][13]
- Sample Collection and Analysis:
 - The cell culture supernatant is collected.
 - The concentration of the steroid of interest (e.g., cortisol) in the supernatant is quantified using methods such as ELISA, LC-MS/MS, or radioimmunoassay.[6]
- Data Analysis: The change in hormone production in response to the test compound is compared to the control to determine its effect on steroidogenesis.

Conclusion

Tetracosactide hexaacetate and cosyntropin are, for all practical purposes in their standard formulations, interchangeable synthetic ACTH analogues. Their primary application lies in the well-established ACTH stimulation test for the diagnosis of adrenal insufficiency. While their intrinsic pharmacological properties are identical, differences in formulations, particularly between standard injections and depot preparations, can lead to variations in their pharmacokinetic profiles and potential for immunogenicity with long-term use. For researchers and drug development professionals, the choice between these agents may be guided by availability, cost, and the specific requirements of the experimental or clinical protocol. Future head-to-head comparative studies of different commercial formulations would be beneficial to further delineate any subtle differences in their performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. accessdata.fda.gov [accessdata.fda.gov]

- [2. Quantification of tetracosactide \(synthetic ACTH\) pharmacokinetics and its effects on cortisol production in healthy adults and children \[page-meeting.org\]](#)
- [3. Vetco - Veterinary Consulting & Control \[vetco.org\]](#)
- [4. Cortrosyn \(Cosyntropin\): Side Effects, Uses, Dosage, Interactions, Warnings \[rxlist.com\]](#)
- [5. jeodpp.jrc.ec.europa.eu \[jeodpp.jrc.ec.europa.eu\]](#)
- [6. cdn.prod.website-files.com \[cdn.prod.website-files.com\]](#)
- [7. policycommons.net \[policycommons.net\]](#)
- [8. High-Throughput H295R Steroidogenesis Assay: Utility as an Alternative and a Statistical Approach to Characterize Effects on Steroidogenesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [10. reference.medscape.com \[reference.medscape.com\]](#)
- [11. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- [12. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- [13. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [A Comparative Guide: Tetracosactide Hexaacetate vs. Cosyntropin]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12708421/docs#a-comparative-guide-tetracosactide-hexaacetate-vs-cosyntropin\]](https://www.benchchem.com/product/b12708421/docs#a-comparative-guide-tetracosactide-hexaacetate-vs-cosyntropin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)